

Flufenacet chemical structure and physical properties

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Compound of Interest

Compound Name: *Flufenacet*

Cat. No.: *B033160*

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Flufenacet: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure and physical properties of **Flufenacet**, a widely used oxyacetanilide herbicide. The information is presented to meet the needs of researchers, scientists, and professionals involved in drug development and environmental science.

Chemical Structure and Identification

Flufenacet is chemically known as N-(4-fluorophenyl)-N-(propan-2-yl)-2-[[5-(trifluoromethyl)-1,3,4-thiadiazol-2-yl]oxy]acetamide.^{[1][2][3]} It is also referred to by other names such as Fluthiamide and Thiafluamide.^{[1][4]}

Table 1: Chemical Identifiers for **Flufenacet**

Identifier	Value
IUPAC Name	N-(4-fluorophenyl)-N-(propan-2-yl)-2-{{5-(trifluoromethyl)-1,3,4-thiadiazol-2-yl}oxy}acetamide[1][2][3]
CAS Number	142459-58-3[1][2]
SMILES	<chem>CC(C)N(c1ccc(cc1)F)C(=O)COc2nnc(s2)C(F)(F)F</chem> [1][2]
Molecular Formula	C14H13F4N3O2S[1][5][6][7]
InChI Key	IANUJLZYFUDJIH-UHFFFAOYSA-N[1][2][3]

Below is a two-dimensional diagram of the chemical structure of **Flufenacet** generated using the DOT language.

2D Chemical Structure of **Flufenacet**

Physical and Chemical Properties

Flufenacet is a white to tan solid with a mercaptan-like odor.[2][5] It is stable under normal warehouse temperatures.[2] A summary of its key physical and chemical properties is provided in the table below.

Table 2: Physical and Chemical Properties of **Flufenacet**

Property	Value
Molecular Weight	363.33 g/mol [1][2][4][5][6][7][8]
Melting Point	76-79 °C[2][8]
Boiling Point	Decomposes before boiling[2][9]
Density	1.45 g/cm ³ at 20°C[9]
Vapor Pressure	9 x 10 ⁻² mPa at 20°C
Water Solubility	56 mg/L at 25°C (pH 4 and 7), 54 mg/L at 25°C (pH 9)[5]
Log P (Octanol-Water Partition Coefficient)	3.2 at 24°C[5]
pKa (Dissociation Constant)	Not applicable, does not dissociate[5][9]

Experimental Protocols

While specific, detailed experimental protocols for the determination of all physical properties of **Flufenacet** are not exhaustively available in the public domain, standard methodologies are employed for such characterizations.

- **Melting Point:** The melting point is typically determined using a capillary melting point apparatus, where a small, powdered sample is heated at a controlled rate. The range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.
- **Solubility:** Water solubility is generally measured using the shake-flask method. An excess amount of the compound is agitated in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance is then determined by a suitable analytical technique, such as high-performance liquid chromatography (HPLC).
- **Vapor Pressure:** Vapor pressure can be determined by methods such as gas saturation or effusion methods. These techniques measure the pressure exerted by the vapor of the solid in equilibrium with the solid phase at a given temperature.

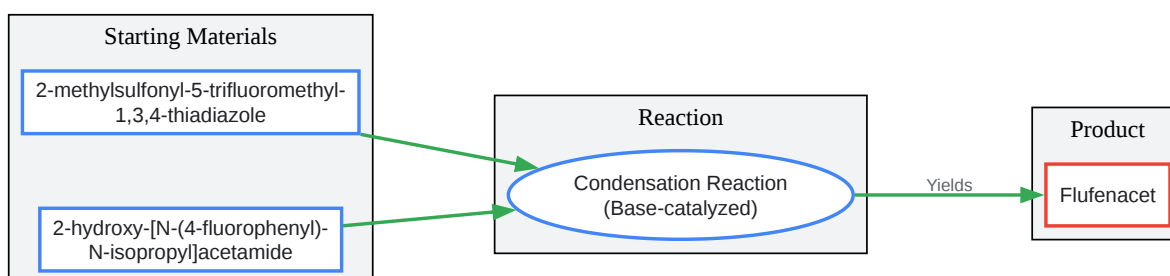
- Octanol-Water Partition Coefficient (Log P): The Log P value is commonly determined using the shake-flask method. The compound is dissolved in a mixture of n-octanol and water and shaken until equilibrium is achieved. The concentration of the compound in each phase is then measured to calculate the partition coefficient.

Synthesis and Mode of Action

Flufenacet is synthesized through a multi-step chemical process.[9] A key step involves the reaction of 2-methylsulfonyl-5-trifluoromethyl-1,3,4-thiadiazole with 2-hydroxy-[N-(4-fluorophenyl)-N-isopropyl]acetamide in the presence of a base.[1]

As a herbicide, **Flufenacet**'s mode of action is the inhibition of very long-chain fatty acid synthesis, which is crucial for seed germination.[1]

The following DOT script illustrates a simplified logical flow of **Flufenacet**'s synthesis.



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Simplified Synthesis Workflow of **Flufenacet**

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